

# Navigating the Safety Landscape of 2-Chloro-4-hexylthiophene: A Technical Guide

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## Compound of Interest

Compound Name: 2-Chloro-4-hexylthiophene

Cat. No.: B15396711

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **2-Chloro-4-hexylthiophene** (CAS No. 1207426-65-0). Given the limited availability of a specific Material Safety Data Sheet (MSDS), this document compiles available data for the compound and its structural analogs, outlines general experimental protocols for determining key physical and safety parameters, and presents standardized procedures for the safe handling of halogenated thiophenes. This guide is intended to equip researchers and professionals in drug development with the necessary information to handle this compound responsibly and to anticipate its physical and toxicological profile.

## Physicochemical and Toxicological Profile

While specific experimental data for **2-Chloro-4-hexylthiophene** is not readily available in public literature or safety data sheets, an understanding of its properties can be inferred from available information and data on closely related compounds.

## Identity and General Properties

Property	Value	Source
Chemical Name	2-Chloro-4-(n-hexyl)-thiophene	Hoffman Fine Chemicals[1]
CAS Number	1207426-65-0	Hoffman Fine Chemicals[1]
Molecular Formula	C <sub>10</sub> H <sub>15</sub> ClS	Hoffman Fine Chemicals[1]
Molecular Weight	202.748 g/mol	Hoffman Fine Chemicals[1]
Physical State	Liquid	Hoffman Fine Chemicals[1]
Appearance	Orange oil	Hoffman Fine Chemicals[1]
Storage Condition	Sealed in dry, Store in room temperature (20 to 22 °C)	Hoffman Fine Chemicals[1]

## Comparative Physicochemical Data of Structural Analogs

To provide a predictive context for the properties of **2-Chloro-4-hexylthiophene**, the following table summarizes the known physical constants of 2-hexylthiophene and 2-chlorothiophene. These compounds share key structural features with the target molecule and can offer insights into its expected behavior.

Property	2-Hexylthiophene	2-Chlorothiophene
CAS Number	18794-77-9[2][3]	96-43-5[4]
Molecular Formula	C <sub>10</sub> H <sub>16</sub> S[2][3]	C <sub>4</sub> H <sub>3</sub> ClS[4]
Molecular Weight	168.30 g/mol [3]	118.58 g/mol [4]
Boiling Point	229-230 °C[2]	127-129 °C[4]
Melting Point	41 °C[2]	-71.9 °C[4]
Density	0.932 g/mL at 25 °C[3]	1.286 g/mL at 25 °C[4]
Refractive Index	n <sub>20</sub> /D 1.496[3]	n <sub>20</sub> /D 1.547[4]

Note: This data is for structurally related compounds and should be used for estimation purposes only.

## Hazard and Precautionary Information

A comprehensive toxicological profile for **2-Chloro-4-hexylthiophene** is not currently available. However, based on the safety data for 2-chlorothiophene, the following hazards may be anticipated. Researchers should handle **2-Chloro-4-hexylthiophene** with the assumption that it may be flammable, harmful if swallowed or in contact with skin, and capable of causing skin and eye irritation.<sup>[5]</sup>

## General Safety and Handling Precautions

Standard laboratory safety protocols should be strictly followed when working with **2-Chloro-4-hexylthiophene**. This includes the use of personal protective equipment (PPE) such as safety goggles, chemical-resistant gloves, and a lab coat.<sup>[6]</sup> All manipulations should be performed in a well-ventilated fume hood.<sup>[5]</sup>

**Spill Management:** In the event of a spill, evacuate the area and ensure adequate ventilation.<sup>[6]</sup> Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.<sup>[6]</sup>

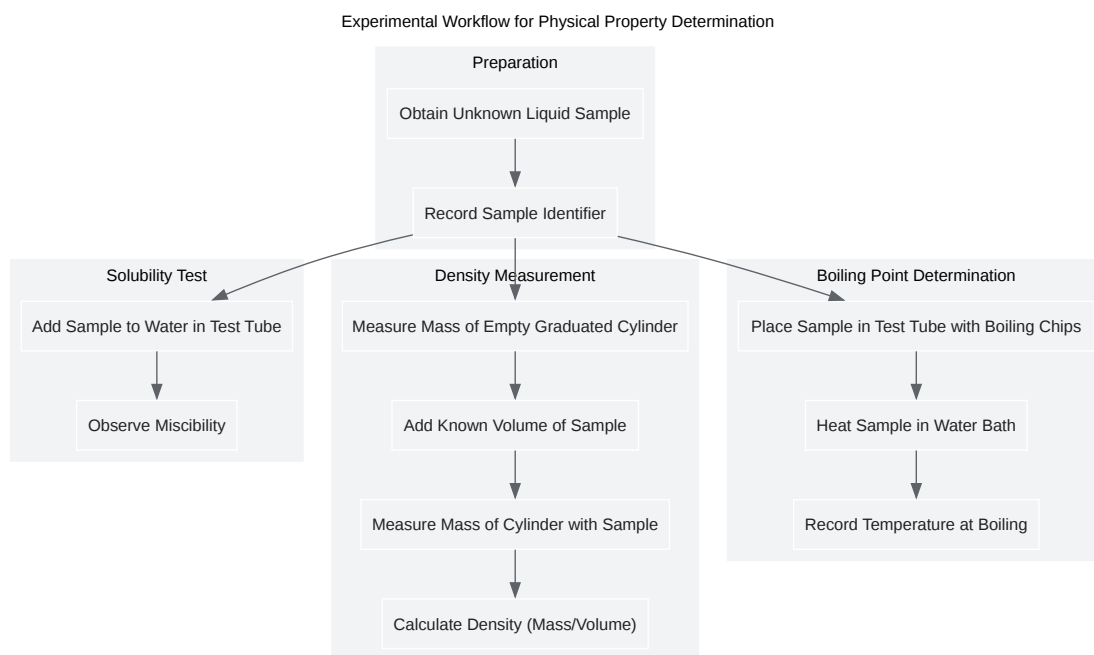
**Fire Safety:** While the flash point of **2-Chloro-4-hexylthiophene** is unknown, related compounds are flammable.<sup>[5]</sup> Keep the compound away from heat, sparks, and open flames.<sup>[5]</sup> Use dry chemical, foam, or carbon dioxide extinguishers in case of a fire.<sup>[7]</sup>

## Experimental Protocols

The following are generalized experimental procedures for determining the physical properties of an unknown liquid chemical and for the safe handling of halogenated thiophenes. These protocols are provided as a guide and should be adapted based on the specific equipment and safety regulations of the user's laboratory.

## Determination of Physical Properties of a Liquid Chemical

This workflow outlines the steps to determine the boiling point, density, and solubility of an unknown liquid.



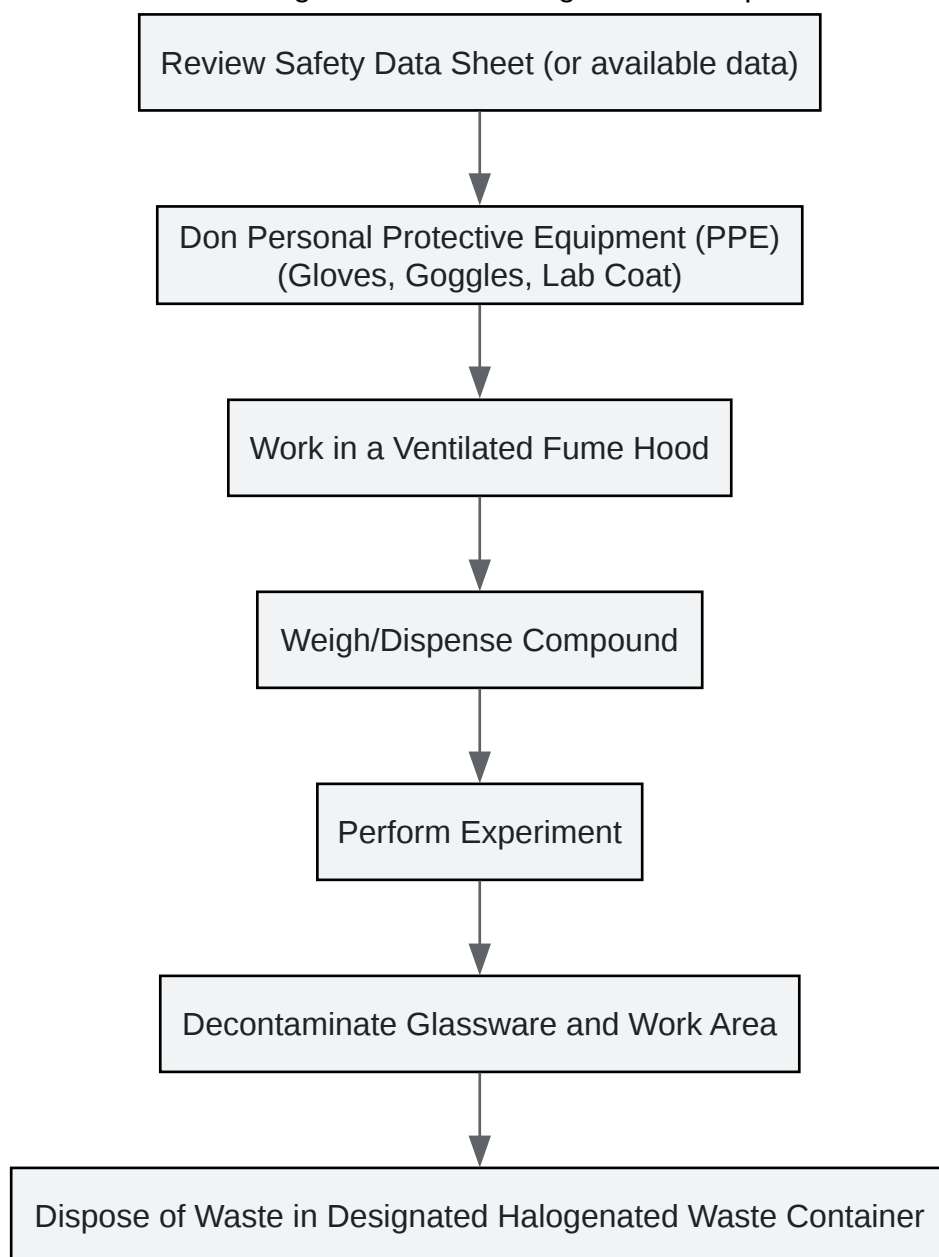
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Caption: Workflow for determining the physical properties of a liquid.

## Safe Handling Protocol for Halogenated Thiophenes

This decision tree provides a logical flow for the safe handling of halogenated thiophenes, from preparation to disposal.

### Safe Handling Protocol for Halogenated Thiophenes

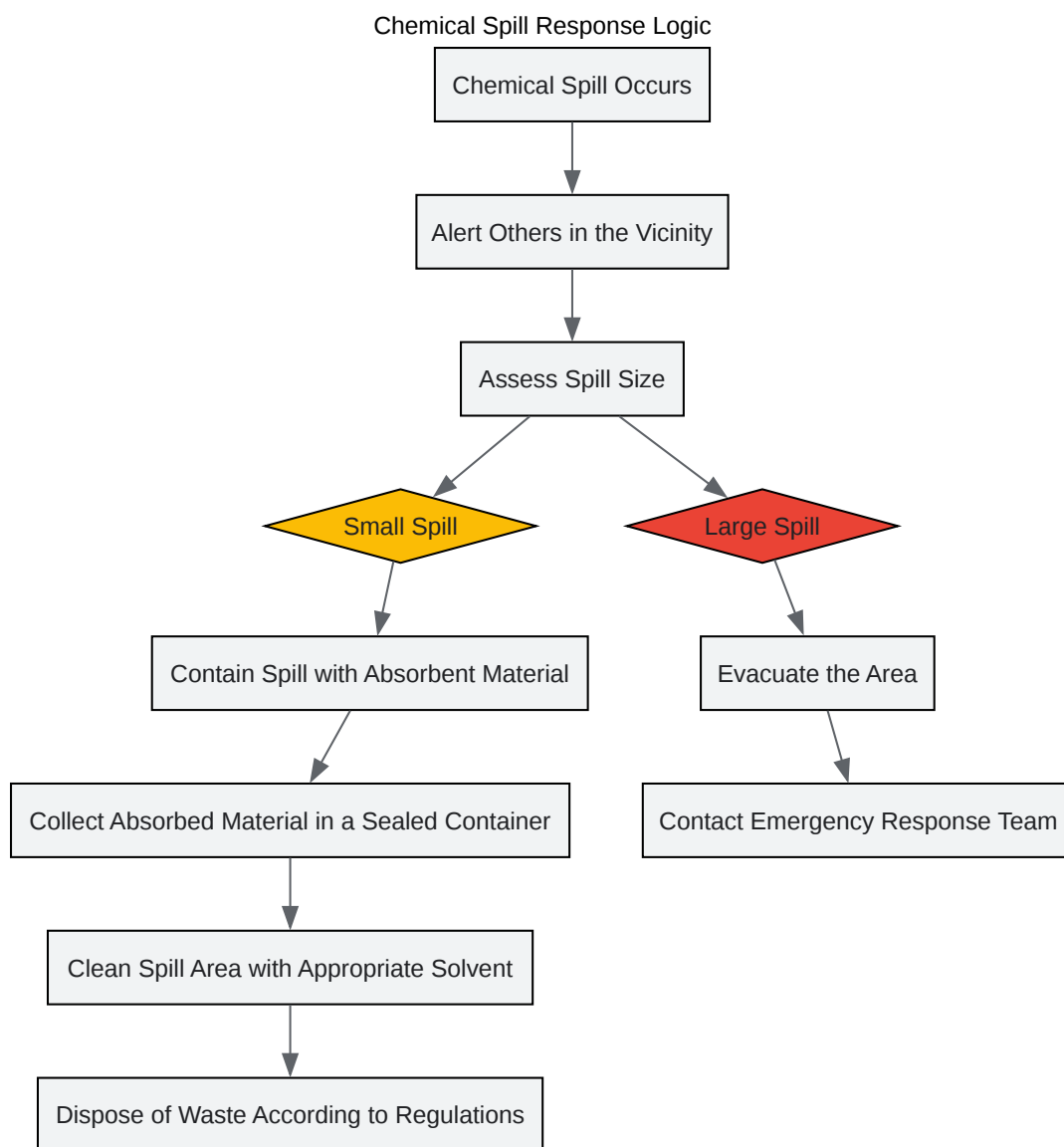


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Caption: Protocol for the safe handling of halogenated thiophenes.

## Chemical Spill Response Logic

This flowchart outlines the appropriate steps to take in the event of a chemical spill involving a halogenated thiophene.



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Caption: Decision-making flowchart for chemical spill response.

## Synthesis of 2-Chloro-4-hexylthiophene

The synthesis of **2-Chloro-4-hexylthiophene** is not widely detailed in the literature. However, general methods for the synthesis of substituted thiophenes can be adapted. One common approach involves the chlorination of a corresponding alkylthiophene. For example, a preparation method for 2-chlorothiophene involves the direct chlorination of thiophene in a solvent like ethylene dichloride.[8] A similar approach could potentially be used for the synthesis of **2-Chloro-4-hexylthiophene**, starting from 3-hexylthiophene. Another potential route could involve the coupling of a dihalothiophene with a hexyl-containing reagent. Researchers should consult specialized organic synthesis literature for detailed procedures and optimize reaction conditions for their specific needs.

Disclaimer: This document is intended for informational purposes only and does not constitute a certified Material Safety Data Sheet. All chemical handling should be conducted by trained professionals in a controlled laboratory environment. Users are strongly encouraged to seek out any newly available safety data and to perform their own risk assessments before working with this compound.

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